

Application Notes: The Use of Tridecanoic Acid in Fatty Acid Metabolism Studies

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Compound of Interest

Compound Name: Tridecanoic acid

Cat. No.: B123370

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Introduction

Tridecanoic acid (C13:0) is a saturated odd-chain fatty acid (OCFA) that is relatively rare in most biological systems.[1][2] Unlike even-chain fatty acids, which are metabolized exclusively to acetyl-CoA, the β -oxidation of **tridecanoic acid** yields both acetyl-CoA and a terminal three-carbon unit, propionyl-CoA.[1][3] This unique metabolic fate makes **tridecanoic acid** an invaluable tool for researchers in metabolism, nutrition, and drug development. Its applications include serving as a tracer for studying fatty acid oxidation, acting as an internal standard for lipid analysis due to its low natural abundance, and investigating the anaplerotic role of fatty acids in replenishing tricarboxylic acid (TCA) cycle intermediates.[1][4][5]

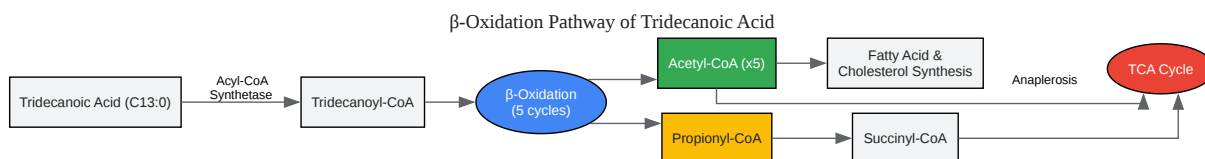
Metabolic Pathways and Signaling

β -Oxidation of Tridecanoic Acid

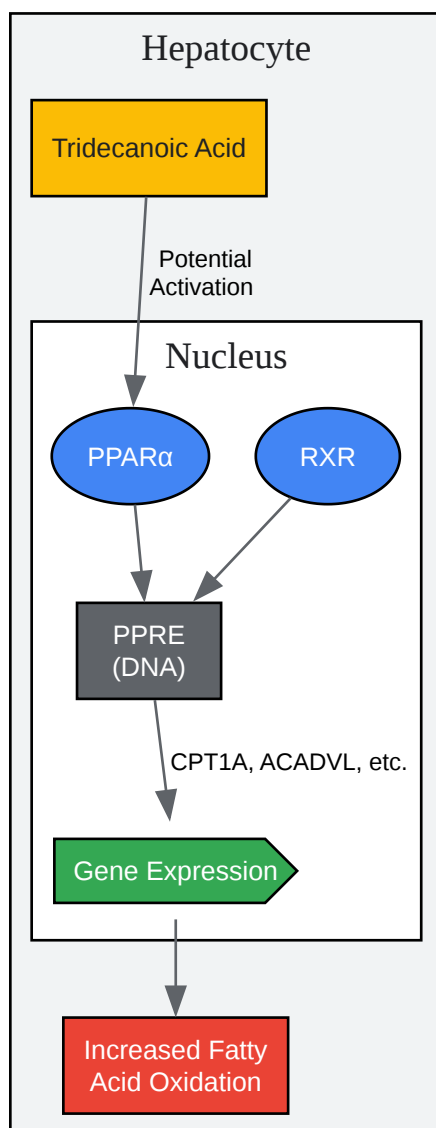
The metabolism of **tridecanoic acid** begins with its activation to tridecanoyl-CoA, which is then transported into the mitochondria. It undergoes five cycles of β -oxidation. The first four cycles each release a molecule of acetyl-CoA. The final cycle cleaves the remaining five-carbon acyl-CoA into one molecule of acetyl-CoA and one molecule of propionyl-CoA.[1]

- Acetyl-CoA can enter the TCA cycle to generate ATP or be used for the synthesis of other molecules like cholesterol and even-chain fatty acids.[3]
- Propionyl-CoA is converted to succinyl-CoA, which then enters the TCA cycle.[1] This process, known as anaplerosis, replenishes the pool of TCA cycle intermediates, which is

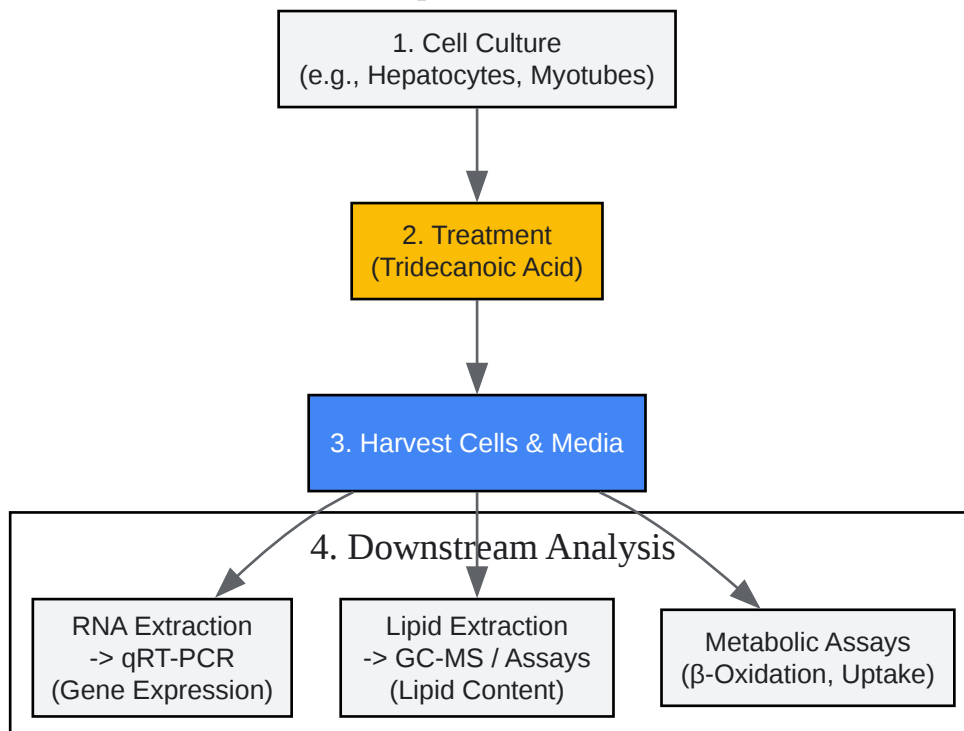
crucial for maintaining mitochondrial function, especially during periods of high energy demand or fasting.[1]



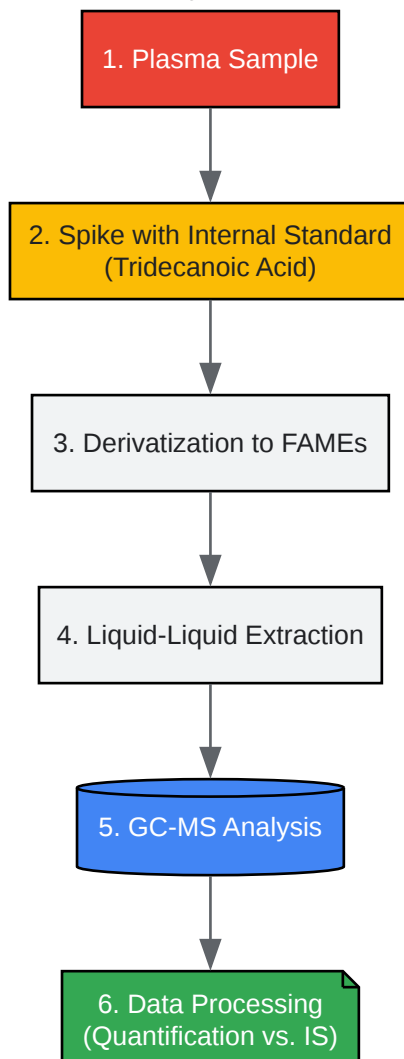
Potential PPAR α Signaling by Tridecanoic Acid



In Vitro Experimental Workflow



GC-MS Analytical Workflow



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